

Mesterolone Administration in Sprague-Dawley Rats: Application Notes and Protocols

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Compound of Interest

Compound Name: Mesterolone

Cat. No.: B1676316

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These application notes provide a comprehensive overview of **Mesterolone** administration protocols in Sprague-Dawley rats, a common animal model in reproductive and endocrine research. This document includes detailed experimental procedures, quantitative data summaries, and visual representations of associated signaling pathways and workflows.

Quantitative Data Summary

The following tables summarize the reported effects of **Mesterolone** administration on key physiological and reproductive parameters in male Sprague-Dawley rats.

Table 1: Effects of **Mesterolone** on Body and Organ Weights

Parameter	Mesterolone-Treated Group	Control Group	Duration of Treatment	Dosage	Citation
Final Body Weight Gain	Significantly lower	Higher	42 days	0.06 mg/g body weight/day	[1]
Raw Testicular Weight	Significantly lower	Significantly higher	6 weeks	0.06 mg/g body weight/day	[2]
Relative Testicular Weight (per 100g bwt)	Significantly lower	Significantly higher	6 weeks	0.06 mg/g body weight/day	[2]
Raw Epididymal Weight	Significantly higher	Lower	42 days	0.06 mg/g body weight/day	[1]
Relative Epididymal Weight (per 100g bwt)	Significantly higher	Lower	42 days	0.06 mg/g body weight/day	[1]

Table 2: Effects of **Mesterolone** on Sperm and Hormonal Parameters

Parameter	Mesterolone-Treated Group	Control Group	Duration of Treatment	Dosage	Citation
Sperm Count	Significantly decreased by 28%	Higher	6 weeks	0.06 mg/g body weight/day	[2] [3]
Sperm Motility	Significantly reduced by 56%	Higher	6 weeks	0.06 mg/g body weight/day	[2] [3]
Serum Testosterone (T)	Significantly lowered by 63%	Higher	6 weeks	0.06 mg/g body weight/day	[2] [3]
Serum Follicle-Stimulating Hormone (FSH)	Significantly lowered by 73%	Higher	6 weeks	0.06 mg/g body weight/day	[2] [3]

Experimental Protocols

Animal Model and Husbandry

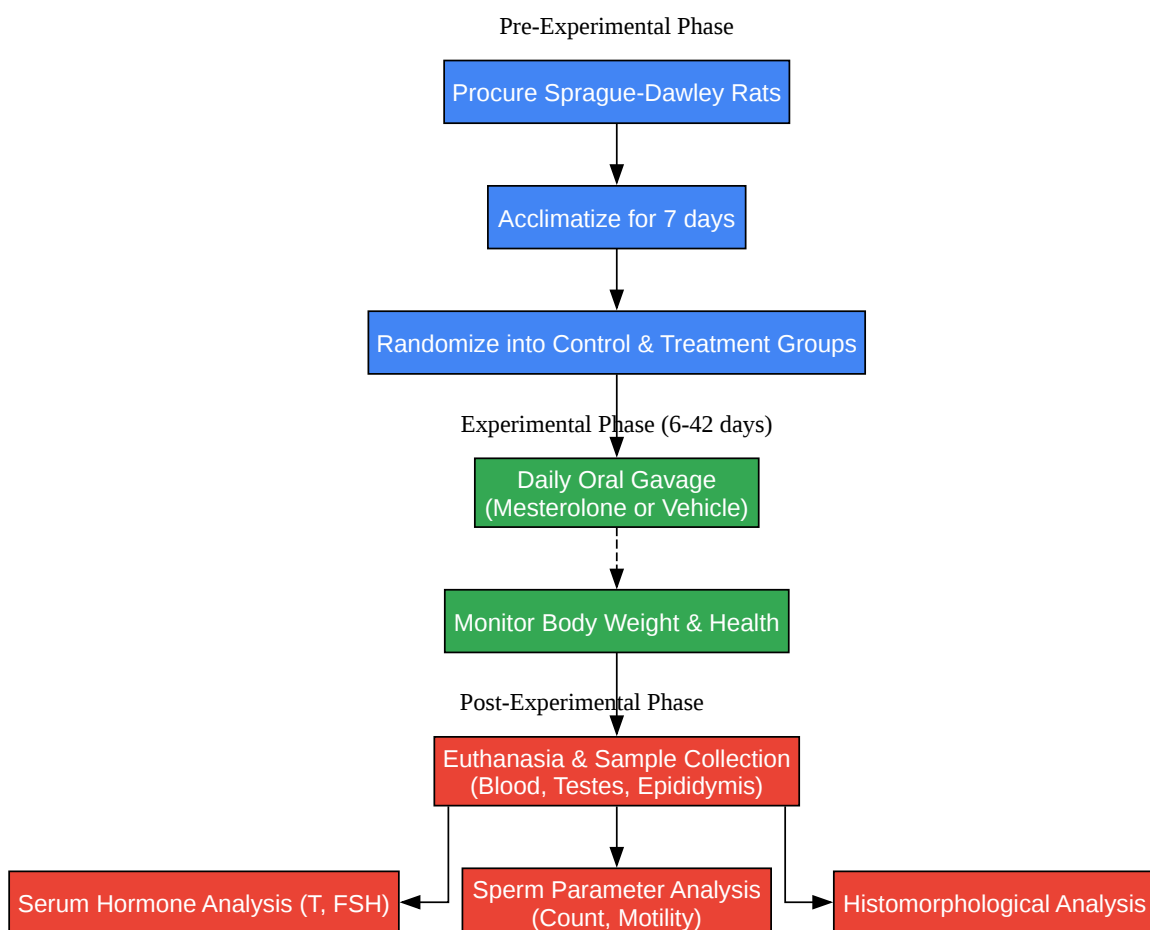
- Species: Sprague-Dawley rats (male, adult)
- Acclimatization: Animals should be acclimatized for a minimum of seven days prior to the commencement of the experiment.
- Housing: Rats are to be housed in well-ventilated cages under controlled environmental conditions.
- Light/Dark Cycle: Maintain a 12-hour light and 12-hour dark cycle.
- Temperature: Room temperature should be maintained at approximately 28°C.
- Humidity: Maintain a constant humidity of 40-50%.

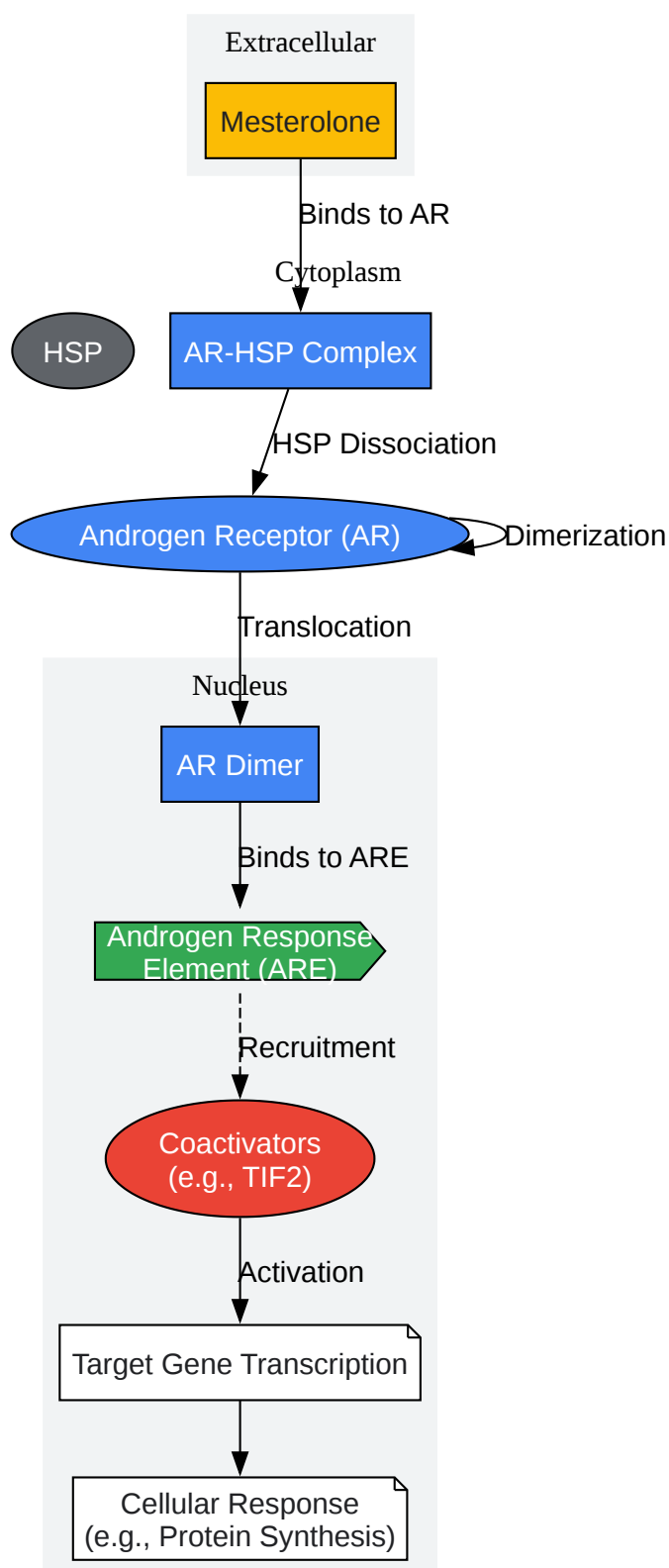
- Diet: Standard laboratory rat chow and water should be provided ad libitum.

Mesterolone Administration Protocol

- Drug Preparation: **Mesterolone** tablets (e.g., Proviron®) are to be dissolved in a suitable vehicle, such as distilled water, to achieve the desired concentration. For a dosage of 0.06 mg/kg body weight/day, a 25 mg tablet can be dissolved in 100 ml of distilled water.[4]
- Dosage: A commonly used dosage is 0.06 mg/g or 0.06 mg/kg of body weight per day.[1][2][4][5]
- Administration Route: Oral gavage is the standard route of administration to ensure accurate dosing.
- Control Group: The control group should receive an equivalent volume of the vehicle (e.g., 0.9% normal saline) via oral gavage.[1][2]
- Duration: Experimental durations typically range from six weeks (42 days) to observe significant effects on the male reproductive system.[1][2]

Experimental Workflow





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